

A Technical Guide to 9,10-Dibromoanthracene-d8 for Advanced Research Applications

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Compound of Interest

Compound Name: 9,10-Dibromoanthracene-d8

Cat. No.: B15550482

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **9,10-Dibromoanthracene-d8**, a deuterated polycyclic aromatic hydrocarbon of significant interest in advanced materials science and as a stable isotope-labeled internal standard. This document details the commercially available sources for this compound, its key physicochemical properties, and explores its applications, with a focus on organic light-emitting diodes (OLEDs) and mass spectrometry.

Commercial Availability and Physicochemical Properties

9,10-Dibromoanthracene-d8 is a specialized chemical available from a select number of commercial suppliers catering to the research and development sectors. While obtaining exhaustive quantitative data from all suppliers can be challenging, this guide consolidates the available information to provide a comparative overview. Key suppliers include BOC Sciences and Capot Chemical. The general properties of **9,10-Dibromoanthracene-d8** are analogous to its non-deuterated counterpart, with the primary difference being the increased molecular weight due to the presence of eight deuterium atoms.

Table 1: Quantitative Data for Commercial **9,10-Dibromoanthracene-d8**

Property	9,10-Dibromoanthracene-d8	9,10-Dibromoanthracene (for comparison)
Molecular Formula	C ₁₄ D ₈ Br ₂	C ₁₄ H ₈ Br ₂
Molecular Weight	~344.1 g/mol	336.02 g/mol
CAS Number	518292-58-5	523-27-3
Purity	Typically >98% (Specifics vary by supplier)	≥95% to >98% [1]
Isotopic Enrichment	Perdeuterated (Exact percentage varies)	Not Applicable
Appearance	Typically a yellow to orange powder or crystals	Yellow to yellow-green fluffy powder [2]
Melting Point	Not explicitly stated for deuterated form	223-226 °C [2]

Note: Quantitative data for the deuterated compound, such as exact purity and isotopic enrichment, should be confirmed with the supplier via a certificate of analysis for the specific lot.

Applications in Research and Development

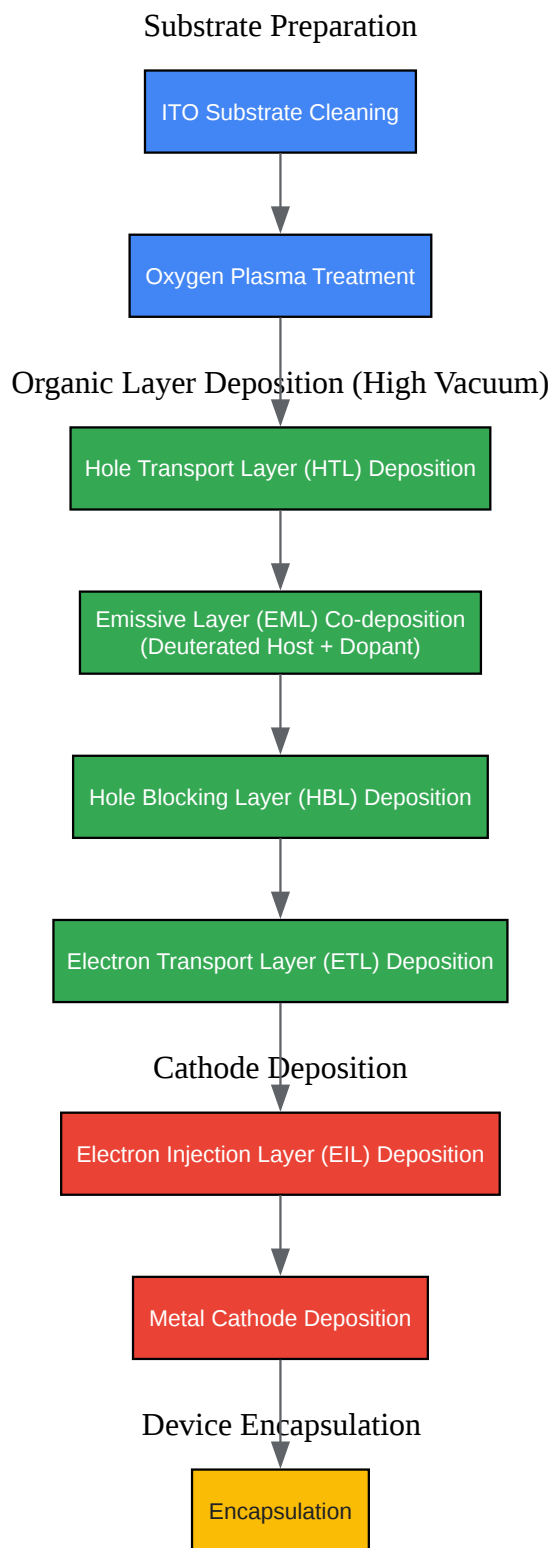
The unique properties of **9,10-Dibromoanthracene-d8** make it a valuable tool in several advanced research areas, primarily in the development of organic electronics and as an internal standard in analytical chemistry.

Organic Light-Emitting Diodes (OLEDs)

In the field of OLEDs, the stability and lifetime of the organic materials are critical for device performance. The substitution of hydrogen with deuterium in organic molecules, a process known as deuteration, has been shown to significantly enhance the operational lifetime of OLED devices.[\[3\]](#) The carbon-deuterium (C-D) bond is stronger than the carbon-hydrogen (C-H) bond, making the molecule more resistant to degradation pathways that can be initiated by bond cleavage.[\[4\]](#)

9,10-Dibromoanthracene and its derivatives are often used as host materials in the emissive layer of blue OLEDs. By using the deuterated analogue, **9,10-Dibromoanthracene-d8**, researchers can develop more robust and longer-lasting blue OLEDs.[3][5] The general principle involves the thermal evaporation of the organic layers, including the deuterated host material, onto a substrate under high vacuum.

Logical Workflow for OLED Fabrication using a Deuterated Host



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Caption: A generalized workflow for the fabrication of an OLED device incorporating a deuterated host material in the emissive layer.

Mass Spectrometry

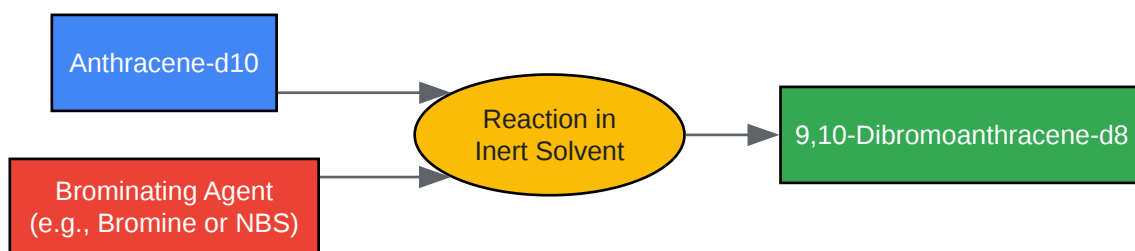
In quantitative mass spectrometry, particularly in techniques like gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS), deuterated compounds are widely used as internal standards.[6] Due to their chemical similarity to the analyte of interest, they co-elute during chromatography and experience similar ionization and matrix effects. However, their difference in mass allows for their distinct detection by the mass spectrometer. This enables accurate quantification of the non-deuterated analyte by correcting for variations during sample preparation and analysis.

9,10-Dibromoanthracene-d8 can serve as an excellent internal standard for the analysis of 9,10-dibromoanthracene and other related polycyclic aromatic hydrocarbons (PAHs) in various matrices.

Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **9,10-Dibromoanthracene-d8** is not readily available in the public domain, the synthesis of its non-deuterated counterpart is well-documented and can be adapted. The general approach involves the bromination of anthracene. For the deuterated version, the starting material would be anthracene-d10.

Conceptual Synthesis Pathway



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Caption: A conceptual diagram illustrating the synthesis of **9,10-Dibromoanthracene-d8** from Anthracene-d10.

A general procedure for the bromination of anthracene involves dissolving anthracene in a suitable solvent, such as carbon tetrachloride, and then adding a brominating agent like bromine or N-bromosuccinimide (NBS).^{[7][8]} The reaction mixture is typically stirred at room temperature or with gentle heating to facilitate the reaction.^{[7][8]} The product, being sparingly soluble, often precipitates out of the solution and can be collected by filtration.^[7] Further purification can be achieved by recrystallization.

Example Experimental Protocol for Bromination of Anthracene (Adaptable for Deuterated Synthesis)

- Materials: Anthracene (or Anthracene-d₁₀), Bromine (or other brominating agent), Carbon Tetrachloride (or other suitable inert solvent).
- Procedure:
 - Suspend anthracene in carbon tetrachloride in a flask equipped with a stirrer and a dropping funnel.
 - Slowly add a solution of bromine in carbon tetrachloride to the anthracene suspension with vigorous stirring.
 - After the addition is complete, gently warm the mixture and reflux for a specified period.
 - Allow the mixture to cool, and collect the precipitated product by filtration.
 - Wash the crude product with a small amount of cold solvent.
 - Purify the product by recrystallization from a suitable solvent.

Note: This is a generalized protocol and should be adapted and optimized based on specific laboratory conditions and safety considerations. The synthesis of deuterated compounds may require specialized techniques to maximize isotopic incorporation and yield.

Conclusion

9,10-Dibromoanthracene-d₈ is a valuable, albeit specialized, chemical for researchers in materials science and analytical chemistry. Its primary application lies in the development of more stable and long-lasting OLEDs, where the kinetic isotope effect of deuterium enhances

the material's durability. Furthermore, its use as an internal standard in mass spectrometry allows for highly accurate quantification of related polycyclic aromatic hydrocarbons. While detailed public information on its synthesis and specific applications is limited, the principles of its use and the general synthetic methodologies are well-established, providing a solid foundation for its integration into advanced research and development projects. Researchers are encouraged to contact commercial suppliers directly to obtain detailed specifications and certificates of analysis for their specific needs.

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References

- 1. 523-27-3 Cas No. | 9,10-Dibromoanthracene | Apollo [store.apolloscientific.co.uk]
- 2. benchchem.com [benchchem.com]
- 3. Lifetime Enhancement and Degradation Study of Blue OLEDs Using Deuterated Materials - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. deutramed.com [deutramed.com]
- 5. oled-info.com [oled-info.com]
- 6. Elimination of interferences caused by simultaneous use of deuterated and carbon-13 standards in GC-MS analysis of polycyclic aromatic hydrocarbons (PAHs) in extracts from passive sampling devices - Analytical Methods (RSC Publishing) [pubs.rsc.org]
- 7. Organic Syntheses Procedure [orgsyn.org]
- 8. 9,10-Dibromoanthracene | 523-27-3 [chemicalbook.com]
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